

A Technical Guide to the Solubility of Pseudoisocyanine Iodide in Various Solvents

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Compound of Interest

Compound Name: Pseudoisocyanine iodide

Cat. No.: B122728

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Introduction

Pseudoisocyanine iodide (PIC), chemically known as 1,1'-diethyl-2,2'-cyanine iodide, is a cationic cyanine dye renowned for its unique aggregation properties, particularly the formation of J-aggregates.^[1] These aggregates exhibit a sharp, narrow absorption band (J-band) that is red-shifted compared to the monomer absorption peak, a phenomenon of significant interest in fields ranging from photography to biomedical imaging and materials science.^{[2][3]} The utility of **pseudoisocyanine iodide** in these applications is fundamentally linked to its solubility characteristics in various solvents, which dictates solution preparation, aggregation behavior, and formulation strategies.

This technical guide provides a comprehensive overview of the solubility of **pseudoisocyanine iodide** in different solvents, compiling available quantitative and qualitative data. It further outlines a detailed experimental protocol for determining the solubility of this dye using UV-Vis spectrophotometry and includes a workflow diagram for the preparation and characterization of **pseudoisocyanine iodide** solutions and their subsequent J-aggregates.

Solubility of Pseudoisocyanine Iodide

The solubility of **pseudoisocyanine iodide** is influenced by the polarity of the solvent and its ability to solvate the cationic dye and its iodide counter-ion. While comprehensive quantitative

data across a wide range of solvents is not readily available in the public domain, this section summarizes the existing information from scientific literature and supplier data sheets.

Quantitative Solubility Data

The following table presents the known quantitative solubility data for **pseudoisocyanine iodide** in various solvents. It is important to note that for many common solvents, precise solubility limits have not been formally published.

Solvent	Chemical Formula	Molar Mass (g/mol)	Solubility	Temperature (°C)	Reference
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	78.13	Soluble up to 10 mM	Not Specified	[4][5]
Tris-HCl Buffer (pH 7.0)	-	-	Soluble at 200 µM	Not Specified	[6]

Note: The solubility in Tris-HCl buffer indicates that the compound is soluble at that specific concentration, but this does not represent the saturation limit.

Qualitative Solubility Information

In the absence of precise quantitative data for many solvents, qualitative descriptions from various sources are summarized below:

- Water: The solubility of **pseudoisocyanine iodide** in water has not been formally investigated by major suppliers.[7] However, numerous research articles report the preparation of aqueous solutions, indicating at least moderate solubility.[1][3] The formation of J-aggregates is highly dependent on the concentration in aqueous solutions.[2]
- Ethanol: **Pseudoisocyanine iodide** is soluble in ethanol.[5] It is often used as a solvent for spectroscopic studies of the dye.[8]
- Methanol: Similar to ethanol, methanol is a suitable solvent for **pseudoisocyanine iodide**, though quantitative data is lacking.

- Dimethylformamide (DMF): Non-sulfonated cyanine dyes, like **pseudoisocyanine iodide**, typically require organic co-solvents such as DMF for efficient labeling reactions in aqueous conditions.[9] This implies good solubility in DMF.

Experimental Protocol: Determination of Pseudoisocyanine Iodide Solubility using UV-Vis Spectrophotometry

This section provides a detailed methodology for the quantitative determination of **pseudoisocyanine iodide** solubility in a solvent of interest. The method is based on the Beer-Lambert law and involves the creation of a calibration curve followed by the analysis of a saturated solution.

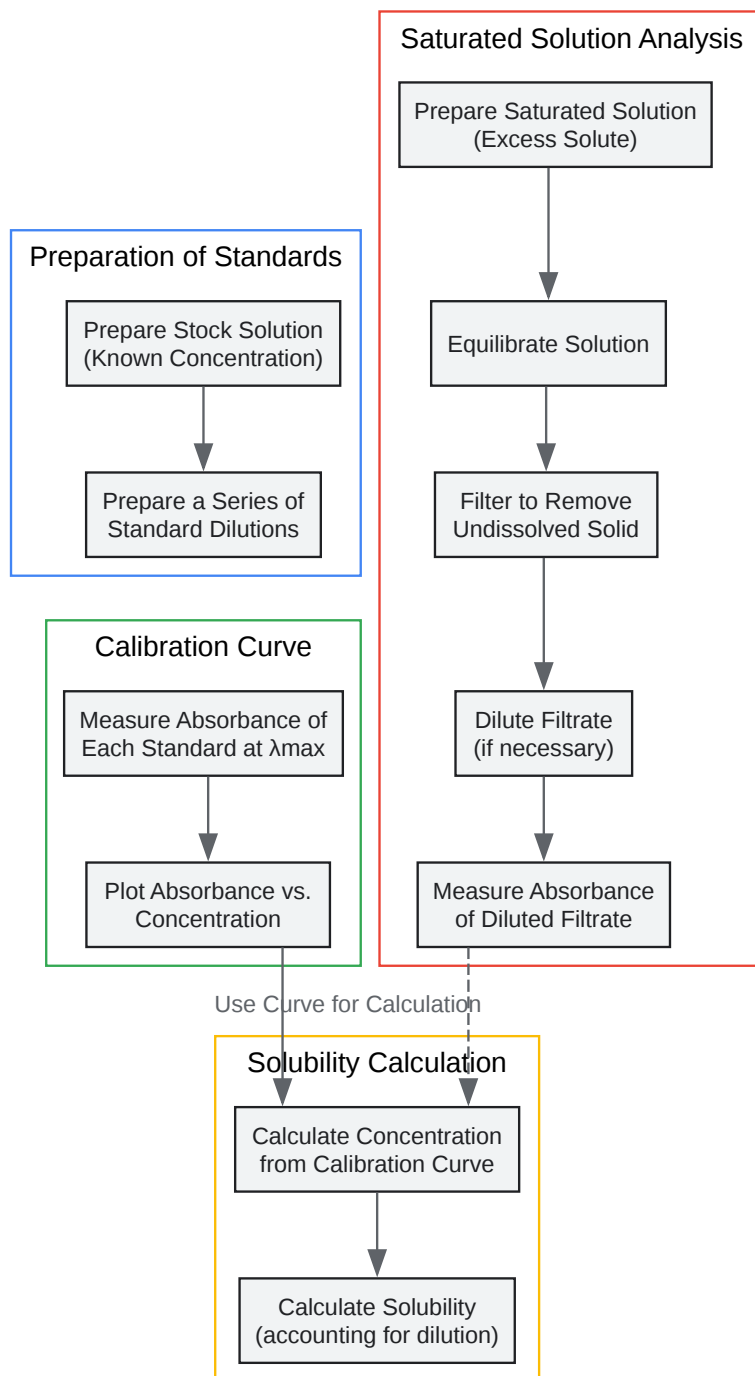
Materials and Equipment

- **Pseudoisocyanine iodide** powder
- Solvent of interest (e.g., water, ethanol, DMSO)
- Volumetric flasks
- Pipettes
- Syringe filters (0.2 μm , solvent-compatible)
- UV-Vis spectrophotometer
- Cuvettes
- Analytical balance
- Vortex mixer or sonicator

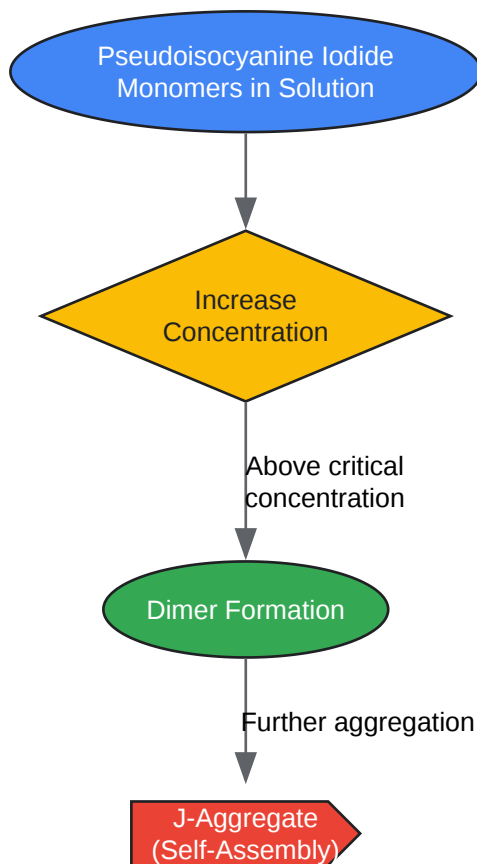
Experimental Workflow

The overall workflow for determining the solubility of **pseudoisocyanine iodide** is depicted in the following diagram:

Workflow for Solubility Determination of Pseudoisocyanine Iodide



Pseudoisocyanine Iodide J-Aggregate Formation Pathway



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References

- 1. Molecular model of J-aggregated pseudoisocyanine fibers - PMC [pmc.ncbi.nlm.nih.gov]
- 2. functmaterials.org.ua [functmaterials.org.ua]

- 3. Mechanism and equilibrium thermodynamics of H- and J-aggregate formation from pseudo isocyanine chloride in water - Soft Matter (RSC Publishing) [pubs.rsc.org]
- 4. 1,1'-DIETHYL-2,2'-CYANINE IODIDE | 977-96-8 [chemicalbook.com]
- 5. Buy 1,1'-Diethyl-2,2'-cyanine iodide (EVT-304010) | 977-96-8 [evitachem.com]
- 6. Understanding Self-Assembled Pseudoisocyanine Dye Aggregates in DNA Nanostructures and Their Exciton Relay Transfer Capabilities - PMC [pmc.ncbi.nlm.nih.gov]
- 7. 1,1'-二乙基-2,2'-碘化氰 97% | Sigma-Aldrich [sigmaaldrich.com]
- 8. PhotochemCAD | 1,1'-Diethyl-2,2'-cyanine iodide [photochemcad.com]
- 9. creative-diagnostics.com [creative-diagnostics.com]
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